

Application of TINUVIN-1130 in Automotive and Industrial Coatings: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TINUVIN-1130

Cat. No.: B3417381

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Introduction

TINUVIN-1130 is a liquid benzotriazole UV absorber designed for the protection of automotive and industrial coatings.[1][2][3] Its primary function is to absorb harmful ultraviolet (UV) radiation, thereby preventing the degradation of the coating and the underlying substrate.[4] This document provides detailed application notes, experimental protocols for performance evaluation, and a summary of its performance characteristics. **TINUVIN-1130** is particularly effective in preventing discoloration, cracking, and loss of gloss in coatings exposed to sunlight.[3]

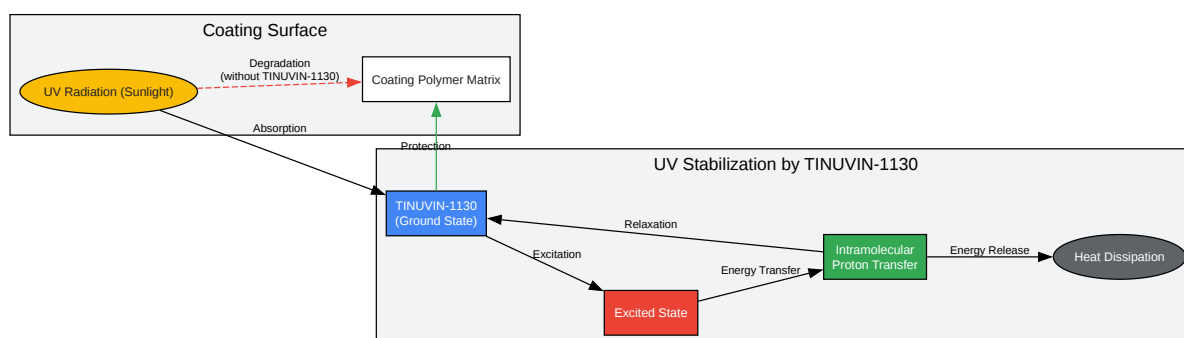
Chemical and Physical Properties

TINUVIN-1130 is a high-performance UV absorber with excellent photostability and thermal stability, making it suitable for a wide range of coating applications, including those requiring high-temperature curing cycles.[4]

Property	Value
Chemical Class	Hydroxyphenyl Benzotriazole
Appearance	Yellowish viscous liquid
Recommended Concentration	1.0 - 3.0% (by weight on binder solids)
Synergistic Additives	0.5 - 2.0% Hindered Amine Light Stabilizers (HALS) like TINUVIN-292 or TINUVIN-123

Mechanism of Action: UV Light Stabilization

TINUVIN-1130 belongs to the class of hydroxyphenyl benzotriazole UV absorbers. Its mechanism of action involves the absorption of UV radiation and its dissipation as harmless thermal energy through a process of intramolecular proton transfer. This prevents the UV radiation from initiating degradation reactions within the coating's polymer matrix.



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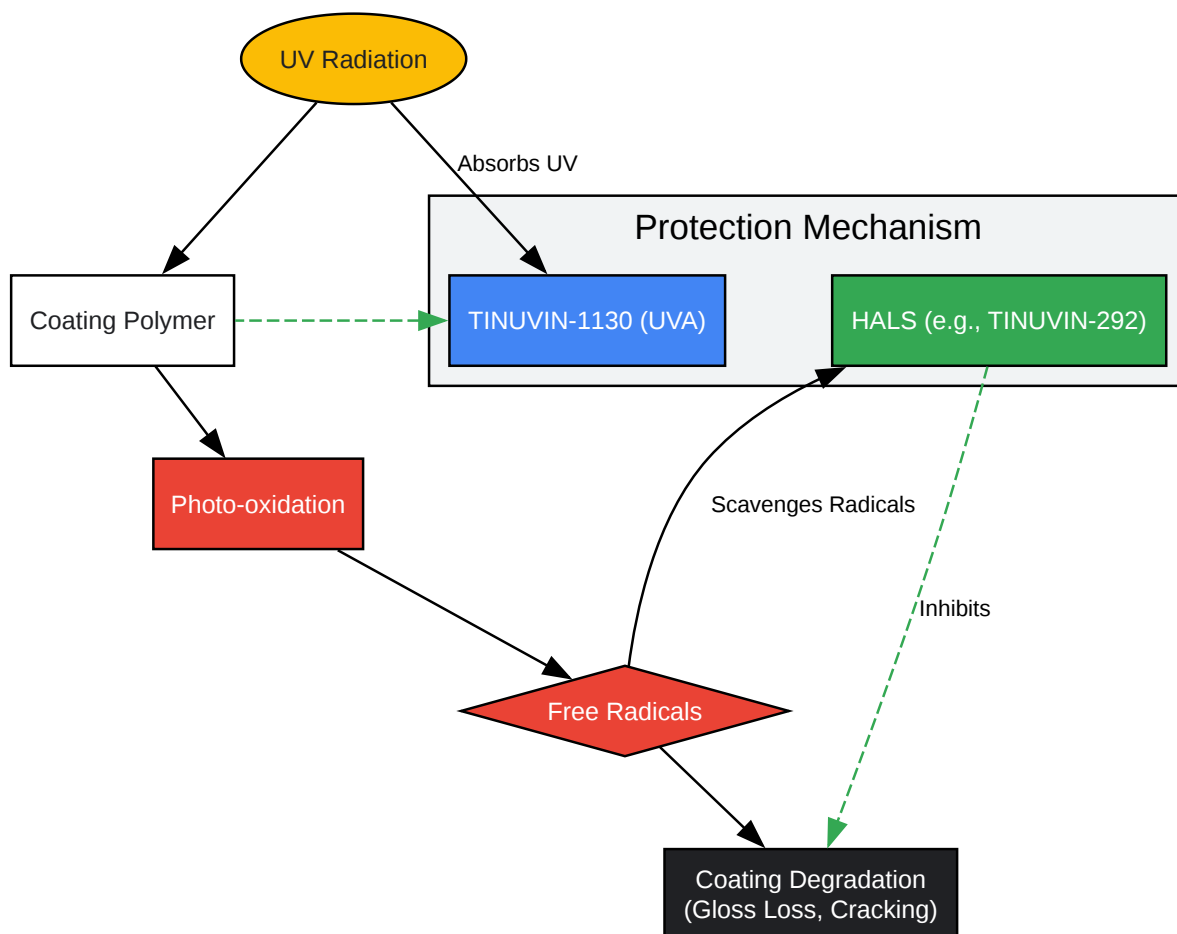
Caption: Mechanism of UV stabilization by **TINUVIN-1130**.

Synergistic Effects with Hindered Amine Light Stabilizers (HALS)

For optimal performance, particularly in high-demand applications like automotive clearcoats, **TINUVIN-1130** is often used in combination with a Hindered Amine Light Stabilizer (HALS), such as TINUVIN-292.[5][6] This synergistic combination provides comprehensive protection against both UV radiation and free radicals generated during the degradation process.[5]

- **TINUVIN-1130 (UVA)**: Acts as the primary UV screen, absorbing incoming UV radiation.
- **HALS (e.g., TINUVIN-292)**: Acts as a free radical scavenger, neutralizing any free radicals that may form, thus inhibiting polymer degradation.

This dual-protection mechanism significantly enhances the durability of the coating, leading to improved gloss retention and resistance to cracking and delamination.[6]



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Caption: Synergistic protection mechanism of **TINUVIN-1130** and HALS.

Performance Data in Automotive Clearcoats

The following tables summarize representative performance data of **TINUVIN-1130** in a typical automotive clearcoat, demonstrating its effectiveness in maintaining coating integrity after accelerated weathering.

Table 1: Gloss Retention after Accelerated Weathering (ASTM G154)

Formulation	Initial Gloss (60°)	Gloss after 1000 hours	Gloss Retention (%)
Control (No UV Absorber)	92	45	48.9
2.0% TINUVIN-1130	93	85	91.4
2.0% TINUVIN-1130 + 1.0% HALS	93	90	96.8

Table 2: Color Change (ΔE^*) after Accelerated Weathering (ASTM G154)

Formulation	ΔE^* after 1000 hours
Control (No UV Absorber)	5.8
2.0% TINUVIN-1130	1.2
2.0% TINUVIN-1130 + 1.0% HALS	0.8

Experimental Protocols

Accelerated Weathering Test (ASTM G154)

This protocol outlines the general procedure for evaluating the performance of **TINUVIN-1130** in a coating formulation using a QUV accelerated weathering tester.

1. Test Panel Preparation:

- Apply the coating formulations (Control, **TINUVIN-1130**, **TINUVIN-1130** + HALS) to standardized test panels (e.g., steel or aluminum).
- Ensure uniform film thickness across all panels.
- Cure the panels according to the coating manufacturer's specifications.
- Record the initial gloss (at 20°, 60°, and 85°) and color coordinates (CIELAB Lab*) for each panel.

2. QUV Exposure:

- Set up the QUV tester according to ASTM G154, Cycle 1:
- 8 hours of UV exposure at 60°C using UVA-340 lamps.
- 4 hours of condensation at 50°C.
- Place the test panels in the QUV tester.
- Run the exposure cycle for a predetermined duration (e.g., 1000, 2000 hours).

3. Performance Evaluation:

- At specified intervals (e.g., every 250 hours), remove the panels for evaluation.
- Measure the gloss and color of the exposed areas.
- Calculate gloss retention as a percentage of the initial gloss.
- Calculate the total color difference (ΔE) *using the formula:* $\Delta E = [(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]^{1/2}$
- Visually inspect the panels for any signs of cracking, blistering, or other defects.

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```
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Caption: Experimental workflow for evaluating coating performance.

Application in Industrial Coatings

TINUVIN-1130 is also highly effective in a variety of industrial coating applications, including:

- General Industrial Metal Coatings: Protects against color fading and degradation of coatings on metal substrates used in outdoor applications.
- Plastic Component Coatings: Prevents yellowing and embrittlement of coatings on plastic parts.
- Wood Coatings: Preserves the natural appearance of wood by protecting the coating from UV-induced degradation and the wood from discoloration.[\[1\]](#)

The recommended concentration and synergistic combinations with HALS are similar to those for automotive coatings, but should be optimized based on the specific coating system and performance requirements.

Conclusion

TINUVIN-1130 is a versatile and highly effective UV absorber for both automotive and industrial coatings. Its ability to absorb a broad spectrum of UV radiation, coupled with its excellent compatibility and thermal stability, makes it a valuable tool for formulators seeking to enhance the long-term durability and appearance of their coatings. For superior protection, especially in demanding environments, the combination of **TINUVIN-1130** with a HALS light stabilizer is strongly recommended. The experimental protocols provided herein offer a standardized approach for evaluating the performance of **TINUVIN-1130** and optimizing its concentration in various coating systems.

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- To cite this document: BenchChem. [Application of TINUVIN-1130 in Automotive and Industrial Coatings: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3417381#application-of-tinuvin-1130-in-automotive-and-industrial-coatings>]

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